Unveiling Amethyst Violet (CI 50225): A Technical Guide

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Compound of Interest

Compound Name:	*Amethyst Violet*
CAS No.:	*3562-38-7*
Cat. No.:	*B1673043*

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Abstract

Amethyst Violet, designated by the Colour Index International as CI 50225, is a synthetic cationic dye belonging to the phenazinium class. This document provides a comprehensive technical overview of its chemical identity, and known properties. While the specific historical details of its discovery remain elusive in publicly accessible records, its chemical structure places it within the lineage of synthetic dyes that emerged following the pioneering work of William Henry Perkin's discovery of Mauveine in 1856. This guide consolidates the available chemical and physical data, and outlines a plausible synthetic approach based on established principles of phenazinium dye chemistry.

Introduction

Amethyst Violet (CI 50225) is a complex organic molecule recognized for its vibrant violet hue. As a member of the phenazinium family of dyes, it shares a core heterocyclic structure that is fundamental to its chromophoric properties. These dyes are characterized by a planar

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tricyclic system containing two nitrogen atoms in the central ring, which allows for extensive electron delocalization and absorption of light in the visible spectrum.

While the historical narrative of many foundational synthetic dyes is well-documented, the specific origins of **Amethyst Violet**, including its discoverer and the precise date of its first synthesis, are not readily available in the surveyed literature. Its Colour Index number, 50225, firmly categorizes it among the phenazinium dyes, a class that gained prominence in the mid-19th century.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Amethyst Violet** (CI 50225) are summarized below. This data is crucial for its application in research and development, particularly in understanding its solubility, stability, and interactions with other molecules.

Property	Value	Citation
IUPAC Name	2-N,2-N,8-N,8-N-tetraethyl-10-phenylphenazin-10-ium-2,8-diamine chloride	[1]
Synonyms	Amethyst Violet, Heliotrope B, CI 50225, NSC 5009	[2]
CAS Number	3562-38-7	[2]
Molecular Formula	$C_{26}H_{31}ClN_4$	
Molecular Weight	435.0 g/mol	[1]
Canonical SMILES	CCN(CC)C1=CC2=C(C=C1)N=C3C=CC(=CC3=[N+]2C4=CC=CC=C4)N(CC)CC.[Cl-]	[1]
InChI Key	OVYHWGDANKJLIW-UHFFFAOYSA-M	[1]

Historical Context: The Dawn of Synthetic Dyes

The discovery of **Amethyst Violet** (CI 50225) is situated within the broader historical context of the synthetic dye industry's birth in the mid-19th century. The serendipitous discovery of Mauveine, the first synthetic organic dye, by William Henry Perkin in 1856, marked a pivotal moment in chemistry and industry.[3][4] Perkin's synthesis of a vibrant purple dye from coal tar derivatives ignited a wave of research into similar compounds, leading to the development of a vast array of synthetic colorants.[5]

Phenazinium dyes, the chemical class to which **Amethyst Violet** belongs, were among the early successes of this new era. These dyes are characterized by the phenazine heterocyclic system, and their synthesis often involves oxidative condensation reactions of aromatic amines. While the specific lineage of **Amethyst Violet**'s discovery is not detailed in available records, its chemical structure is a clear descendant of the foundational work on aniline-based dyes from this period. A 1964 patent for "Phenylphenazinium cationic dyes" indicates ongoing innovation in this class of compounds well into the 20th century, though it does not specifically mention CI 50225.[6]

Experimental Protocols: A Proposed Synthesis Pathway

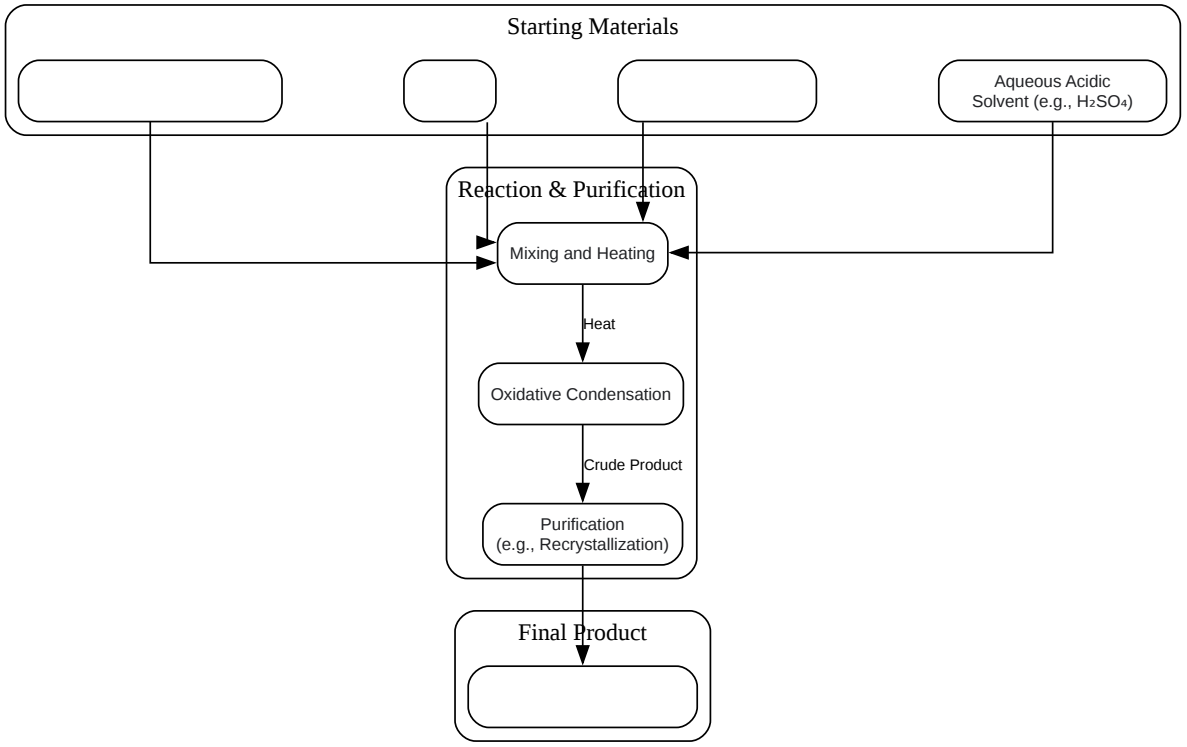
A detailed, historically verified experimental protocol for the synthesis of **Amethyst Violet** (CI 50225) is not available in the reviewed literature. However, based on the known synthesis of other N-phenylphenazinium dyes, a plausible synthetic route can be proposed. The following represents a generalized, theoretical workflow for the synthesis of 3,7-bis(diethylamino)-5-phenylphenazinium chloride.

4.1. General Principle

The synthesis of N-phenylphenazinium dyes typically involves the condensation of a p-diamine with an aniline in the presence of an oxidizing agent, followed by further reaction with another aniline molecule. For **Amethyst Violet**, this would likely involve the reaction of N,N-diethyl-p-phenylenediamine with aniline, followed by a subsequent reaction with another molecule of N,N-diethyl-p-phenylenediamine under oxidative conditions.

4.2. Hypothetical Experimental Workflow

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Caption: A logical workflow for the proposed synthesis of **Amethyst Violet** (CI 50225).

4.3. Notes on the Proposed Protocol

- Reaction Conditions: The specific reaction temperature, time, and concentration of reactants would need to be optimized empirically.
- Oxidizing Agent: While potassium dichromate was historically used, other oxidizing agents such as manganese dioxide or air could potentially be employed.

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- Purification: The final product would likely require purification to remove unreacted starting materials and side products. Recrystallization from a suitable solvent system (e.g., ethanol/water) is a common method for purifying organic dyes.

- Characterization: The identity and purity of the synthesized **Amethyst Violet** would need to be confirmed using modern analytical techniques such as NMR spectroscopy, mass spectrometry, and UV-Vis spectroscopy.

Conclusion

Amethyst Violet (CI 50225) is a synthetic phenazinium dye with a rich, albeit not fully documented, history rooted in the transformative era of 19th-century chemistry. While the specifics of its discovery are not clear, its chemical identity is well-defined, and its properties can be characterized using modern analytical methods. The proposed synthetic pathway, based on established phenazinium dye chemistry, provides a framework for its laboratory-scale production. Further research into historical chemical archives and patent literature may yet uncover the specific details of its initial discovery and development, adding another chapter to the vibrant history of synthetic dyes.

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